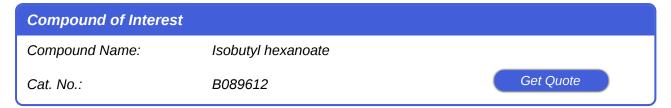


Proper Disposal of Isobutyl Hexanoate: A Guide for Laboratory Professionals

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Providing critical safety and logistical information for the proper handling and disposal of **isobutyl hexanoate**, this guide offers procedural steps to ensure the safety of laboratory personnel and compliance with environmental regulations.

Isobutyl hexanoate, a combustible liquid and irritant, requires careful management to mitigate risks within a research environment.[1][2] Adherence to established disposal protocols is paramount for the safety of laboratory staff and the preservation of the environment.

Key Physical and Chemical Properties

A thorough understanding of the chemical's properties is the first step in safe handling and disposal.



Property	Value
CAS Number	105-79-3[2][3]
Molecular Formula	C10H20O2[2][3]
Molecular Weight	172.26 g/mol [2][3]
Appearance	Colorless liquid[3]
Flash Point	76 °C (168.8 °F) - closed cup[3]
Density	0.856 g/mL at 25 °C[3][4]
Boiling Point	348 - 350 °C[3][4]
Storage Temperature	2 - 8 °C[3]

Hazard Identification and Personal Protective Equipment (PPE)

Isobutyl hexanoate is classified as a combustible liquid that can cause skin and serious eye irritation.[1][2] Inhalation may also be harmful and cause respiratory tract irritation.[1] Therefore, appropriate personal protective equipment must be worn when handling this chemical.

Recommended PPE includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemically resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: If working in an area with inadequate ventilation, a respirator may be necessary.[2]

Step-by-Step Disposal Protocol

The disposal of **isobutyl hexanoate** must comply with federal, state, and local regulations. The primary federal legislation governing hazardous waste in the United States is the Resource



Conservation and Recovery Act (RCRA).[5][6][7][8][9]

- 1. Waste Identification and Collection:
- Treat all isobutyl hexanoate waste as hazardous.[10]
- Collect waste **isobutyl hexanoate** in a designated, properly labeled, and sealed container. The container must be chemically compatible with the substance.[6]
- Do not mix **isobutyl hexanoate** with other chemical wastes to prevent unforeseen reactions. [11][12]
- Label the waste container clearly with "Hazardous Waste," the name "**Isobutyl Hexanoate**," and the date of accumulation.[11]
- 2. Storage of Chemical Waste:
- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[1][3]
- Ensure the storage area has secondary containment to manage any potential leaks.
- 3. Accidental Release Measures:
- In the event of a spill, remove all sources of ignition.[1][3]
- Ventilate the area and wear appropriate PPE.[1][3]
- Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[3]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1][3]
- Do not allow the spilled chemical to enter drains or waterways.[1][2][3]
- 4. Disposal Procedure:





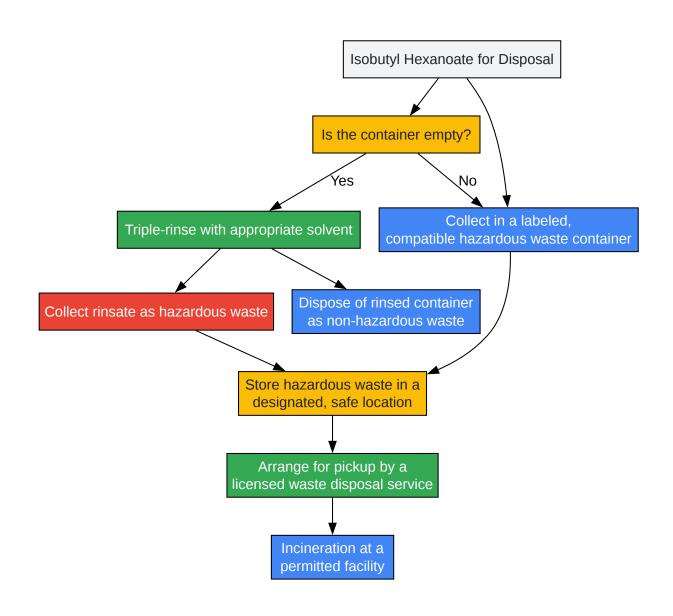


- Isobutyl hexanoate should be disposed of through a licensed professional waste disposal service.[1]
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Never dispose of **isobutyl hexanoate** down the drain or in the regular trash.[13]
- Empty containers that held **isobutyl hexanoate** should be treated as hazardous waste unless they have been triple-rinsed. The rinsate from this process must also be collected and disposed of as hazardous waste.[10]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isobutyl hexanoate**.





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Disposal workflow for **isobutyl hexanoate**.

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